

preventing decomposition of 2-hexenedinitrile

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Compound Focus: 2-Hexenedinitrile

CAS No.: 13042-02-9

Cat. No.: S1508165

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Chemical Profile: 2-Hexenedinitrile

The table below summarizes the key identifiers and properties of **2-hexenedinitrile** (CAS 13042-02-9) for quick reference [1] [2] [3].

Property	Description
IUPAC Name	hex-2-enedinitrile [1] [2]
Other Names	1,4-Dicyano-1-butene; Dihydromucodinitrile; alpha-Hydromucononitrile [1] [2] [3]
Molecular Formula	C ₆ H ₆ N ₂ [1] [2] [3]
Molecular Weight	106.12 - 106.13 g/mol [1] [3]
Physical Description	Colorless liquid with a faint odor [1]
Major Applications	Monomer for nylon-6,6 production; intermediate in dye, pharmaceutical, and agricultural product synthesis [1]

Safety and Handling Guidelines

Proper handling is crucial as **2-hexenedinitrile** is flammable and can cause skin and eye irritation [1]. The table below outlines its hazard information and safe handling practices based on the retrieved safety data [1] [3].

Aspect	Details
Hazard Statements (GHS)	H319: Causes serious eye irritation. H302: Harmful if swallowed [3].
Precautionary Statements	P264: Wash thoroughly after handling. P280: Wear protective gloves/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing [3].
Personal Protective Equipment (PPE)	Wear dust mask (N95 type in US), safety goggles, and gloves [4].
Storage	Information not specified in search results. General best practices for flammable liquids should be followed.

Troubleshooting Guide & FAQs

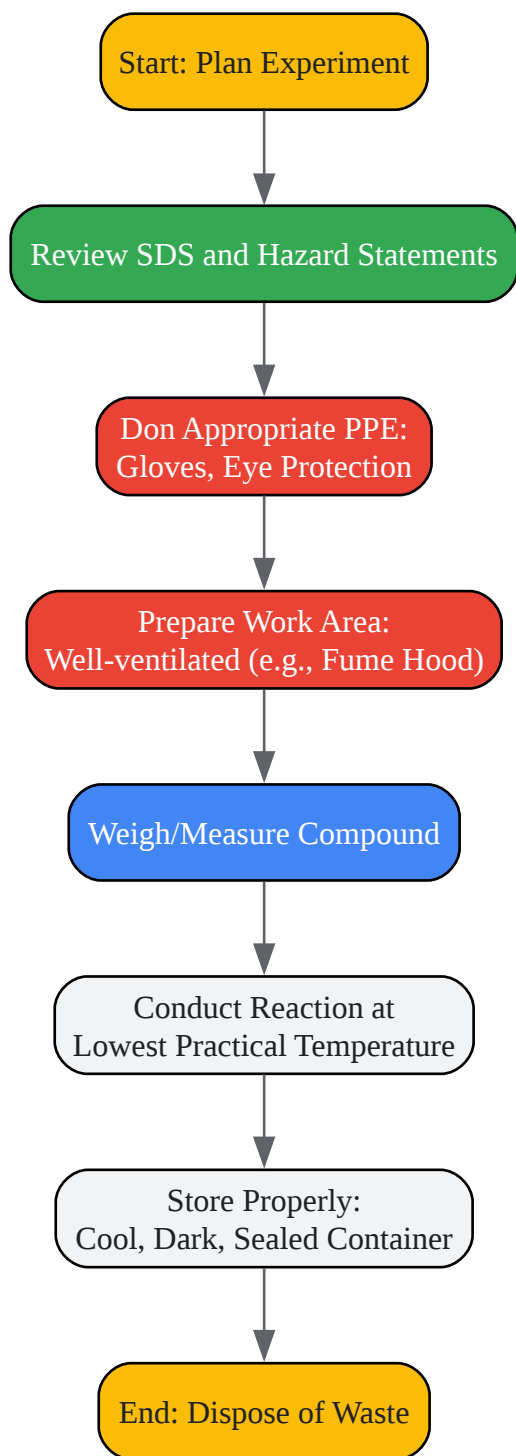
Here are solutions to common issues and key questions for researchers:

- **Problem: Unexpected decrease in reagent purity or yield during reactions.**
 - **Possible Cause:** Thermal decomposition.
 - **Solution:** The melting point of **2-hexenedinitrile** is reported as **74 °C when in ethanol solution** [1] [3]. This suggests the compound may be sensitive to elevated temperatures. **Avoid exposing it to high temperatures** during processes like distillation or concentration. Conduct reactions at the lowest practical temperature and monitor closely.
- **Problem: Chemical instability during storage.**
 - **Possible Cause:** Interaction with air, moisture, or light.
 - **Solution:** As specific storage conditions are not provided in the search results, adhere to **general best practices for stable organic liquids:**
 - Store in a tightly sealed, air-tight container.

- Use amber glass or store in a dark place to protect from light.
 - Keep in a cool, well-ventilated area, away from heat and ignition sources.
 - Consider using an inert gas blanket (e.g., nitrogen or argon) for long-term storage to prevent oxidation.
- **FAQ: What is the flash point of 2-hexenedinitrile?**
 - **Answer:** The flash point is reported as **151.6°C** [1]. This confirms it is a flammable liquid and must be handled away from open flames and hot surfaces.
 - **FAQ: Where can I purchase this compound for research?**
 - **Answer:** Suppliers like Sigma-Aldrich list **2-hexenedinitrile**. A 250mg quantity is priced at approximately **\$179** [3].

Experimental Workflow for Handling

The following diagram outlines a logical workflow for handling **2-hexenedinitrile** in a laboratory setting, based on the information gathered.



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Important Limitations and Next Steps

Please be aware that the search results provide **limited specific data on decomposition mechanisms or long-term stability**. The information on thermal sensitivity is inferred from its melting point in solution.

For more advanced experimentation, I suggest you:

- **Consult Specialized Literature:** Search for papers on the catalytic dimerization of acrylonitrile (a synthesis route for dicyanobutenes) for insights into reaction conditions and stability [1].
- **Perform Rigorous Stability Testing:** Conduct your own thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC) to understand the decomposition profile.
- **Contact Suppliers:** Reach out to chemical suppliers like Sigma-Aldrich directly for any additional technical bulletins or safety data they may have [3].

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References

1. Cas 13042-02-9, hex- -enedinitrile | lookchem [lookchem.com]
2. CAS 13042-02-9 Hex- -enedinitrile - Alfa Chemistry [alfa-chemistry.com]
3. hex- -enedinitrile | 13042-02-9 [chemicalbook.com]
4. 3- Hexenedinitrile | CAS#:1119-85-3 | Chemsrcc [chemsrc.com]

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